Technical Monograph: Ethyl 3-hydroxy-4-nitrobenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 3-hydroxy-4-nitrobenzoate*
CAS No.:	*717-01-1*
Cat. No.:	*B153321*

Get Quote

Chemical Series: Nitro-Aromatic Scaffolds for Heterocyclic Synthesis

Executive Summary

Ethyl 3-hydroxy-4-nitrobenzoate (CAS 717-01-1) is a specialized aromatic intermediate utilized primarily in the synthesis of benzoxazole-5-carboxylates and pyrrolobenzodiazepine (PBD) antitumor antibiotics. Its structural uniqueness lies in the ortho-disposition of the hydroxyl and nitro groups, which serves as a "latent" aminophenol motif. Upon reduction, this functionality allows for rapid, regioselective cyclization to form benzoxazole cores—a privileged scaffold in kinase inhibitor discovery (e.g., VEGFR, EGFR inhibitors). This guide details its physicochemical profile, synthetic pathways, and application in high-value medicinal chemistry workflows.

Physicochemical Profile

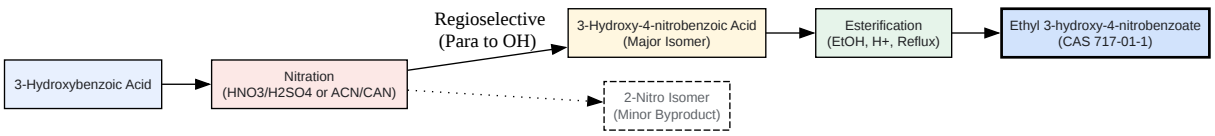
© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	Ethyl 3-hydroxy-4-nitrobenzoate
CAS Number	717-01-1
Molecular Formula	C H NO
Molecular Weight	211.17 g/mol
Appearance	Yellow crystalline solid
Melting Point	84–86 °C (Experimental)
Solubility	Soluble in EtOAc, DCM, DMSO, Methanol; Insoluble in water
pKa (Phenol)	~6.1 (Predicted due to ortho-nitro electron withdrawal)
LogP	2.3 (Estimated)

Synthetic Routes & Manufacturing

The synthesis of **Ethyl 3-hydroxy-4-nitrobenzoate** typically proceeds via the nitration of 3-hydroxybenzoic acid derivatives.[1] The regioselectivity of the nitration step is critical, as the hydroxyl group directs ortho/para, while the carboxyl group directs meta.

Synthesis Workflow (Graphviz)



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 1: Synthetic pathway prioritizing the 4-nitro isomer via controlled nitration.

Detailed Protocol: Esterification

Note: This protocol assumes the starting material is purified 3-hydroxy-4-nitrobenzoic acid to avoid isomer separation issues later.

Reagents:

- 3-Hydroxy-4-nitrobenzoic acid (1.0 eq)
- Absolute Ethanol (Solvent/Reagent, 10-20 vol)
- Sulfuric Acid (Catalytic, 0.1 eq) or Thionyl Chloride (1.1 eq)

Procedure:

- Dissolution: Charge a round-bottom flask with 3-hydroxy-4-nitrobenzoic acid and absolute ethanol.
- Catalysis: Add concentrated H

  SO

  dropwise. Alternatively, cool to 0°C and add SOCl

  dropwise to generate HCl in situ.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 6–8 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexanes).
- Workup: Concentrate the solvent under reduced pressure. Dilute the residue with Ethyl Acetate and wash with saturated NaHCO

  (to remove unreacted acid) followed by brine.
- Purification: Dry organic layer over Na

  SO

© 2026 BenchChem. All rights reserved.

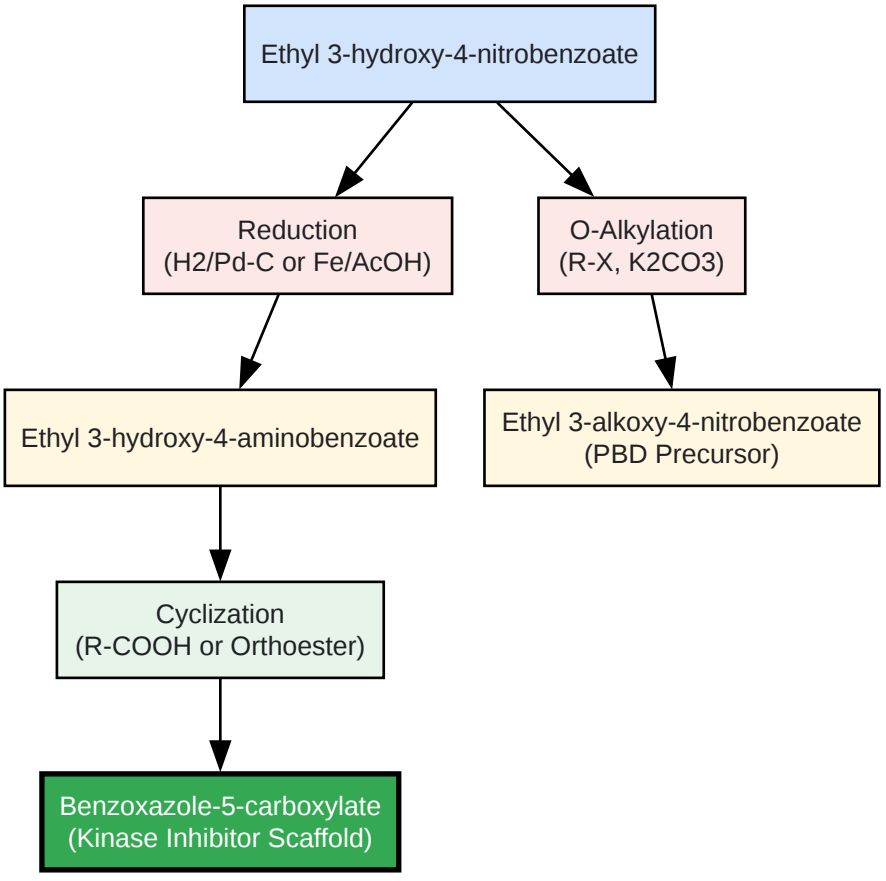
, filter, and concentrate. Recrystallize from Ethanol/Hexane if necessary to obtain yellow crystals.

Chemical Reactivity & Functionalization

The utility of this compound lies in its trifunctional nature: the ester (modifiable tail), the phenol (nucleophile), and the nitro group (electrophile precursor).

The "Benzoxazole Gateway"

The most significant application is the reduction of the nitro group to an aniline, followed by cyclization with the adjacent phenol. This forms the benzoxazole core.[1]



Click to download full resolution via product page

Figure 2: Divergent synthesis pathways to Benzoxazoles and Alkoxy-nitro derivatives.

Key Reaction: Nitro Reduction

© 2026 BenchChem. All rights reserved.

Context: The reduction must be controlled to prevent hydrolysis of the ethyl ester.

- Preferred Method: Catalytic Hydrogenation (H

  , 1 atm, 10% Pd/C in EtOH). This is clean and avoids the acidic waste of Fe/HCl reductions.
- Alternative (Chemoselective): Sodium Dithionite (Na

  S

  O

) in aqueous THF if the molecule contains halogen substituents sensitive to hydrogenolysis.

Key Reaction: Phenol Alkylation

Context: Synthesis of PBD precursors often requires protecting or modifying this phenol.

- Conditions: K

  CO

  , DMF, Alkyl Halide (e.g., Methyl Iodide or Benzyl Bromide), 60°C.
- Outcome: Quantitative conversion to the ether is typical due to the enhanced acidity of the phenol (pKa ~6) caused by the ortho-nitro group.

Analytical Characterization

Researchers should verify the identity of CAS 717-01-1 using the following spectral fingerprints:

© 2026 BenchChem. All rights reserved.

Technique	Diagnostic Signals	Interpretation
1H NMR (DMSO-d6)	δ 11.0–11.5 ppm (s, 1H)	Phenolic -OH (Downfield due to H-bonding with NO)
δ 7.9–8.0 ppm (d, 1H)	H-5 (Ortho to NO , deshielded)	
δ 7.6–7.7 ppm (s, 1H)	H-2 (Meta to NO , Ortho to OH)	
δ 4.3 ppm (q, 2H)	Ethyl -CH -	
IR Spectroscopy	3300–3400 cm	Broad -OH stretch
1710–1720 cm	Ester C=O stretch	
1530 & 1350 cm	NO asymmetric/symmetric stretches	
Mass Spectrometry	m/z 211.17 [M]+	Molecular ion

Safety & Handling

- GHS Classification: Warning.
- Hazard Statements: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).
- Handling: Use in a fume hood. The compound is a nitro-aromatic; while not explosive, it should be kept away from strong reducing agents and open flames.
- Storage: Store at room temperature, kept dry. Hydrolysis may occur if exposed to moisture over prolonged periods.

© 2026 BenchChem. All rights reserved.

References

- BenchChem.**Ethyl 3-hydroxy-4-nitrobenzoate** Structure and Properties. Retrieved from
- National Institutes of Health (NIH) PubChem.**Ethyl 3-hydroxy-4-nitrobenzoate** Compound Summary. Retrieved from
- MDPI.Synthesis of Gefitinib from Methyl 3-Hydroxy-4-methoxy-benzoate (Analogous Chemistry). Retrieved from
- Organic Syntheses.Ethyl 4-aminobenzoate (Reduction Protocol Reference). Org.[2][3][4][5] Synth. 1928, 8,[3][6] 66. Retrieved from
- ChemicalBook.3-Hydroxy-4-nitrobenzoic acid ethyl ester Properties and Suppliers. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. Ethyl 4-(2-hydroxyethylamino)-3-nitrobenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. m.youtube.com [m.youtube.com]
- 5. mdpi.com [mdpi.com]
- 6. daiken-ad.com [daiken-ad.com]

- To cite this document: BenchChem. [Technical Monograph: Ethyl 3-hydroxy-4-nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153321/docs#technical-monograph-ethyl-3-hydroxy-4-nitrobenzoate]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.